

Preparation of (Rac)-Zevaquenabant Stock Solution: An Application Note

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Compound of Interest

Compound Name: (Rac)-Zevaquenabant

Cat. No.: B12298864

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(Rac)-Zevaquenabant, also known as (Rac)-MRI-1867, is a potent dual antagonist of the cannabinoid receptor type 1 (CB1R) and inducible nitric oxide synthase (iNOS), with a K_i of 5.7 nM for CB1R.[1][2] This peripherally selective investigational drug is utilized in research exploring liver fibrosis, chronic kidney disease, obesity, and other metabolic disorders.[3][4] This document provides detailed protocols for the preparation of **(Rac)-Zevaquenabant** stock solutions for both in vitro and in vivo experimental use.

Quantitative Data Summary

For ease of reference, the key quantitative data for **(Rac)-Zevaquenabant** are summarized in the table below.

Property	Value	Source
Molecular Weight	547.98 g/mol	[1]
Formula	C ₂₅ H ₂₁ ClF ₃ N ₅ O ₂ S	[1][3]
CAS Number	1610420-28-4	[1]
Appearance	White to off-white solid	[1]
K _i for CB1R	5.7 nM	[1][2]
In Vitro Solubility	50 mg/mL (91.24 mM) in DMSO	[1]
Powder Storage	-20°C for 3 years or 4°C for 2 years	[1]
Stock Solution Storage	-80°C for 6 months or -20°C for 1 month	[1][5][6]

Experimental Protocols

Preparation of (Rac)-Zevaquenabant Stock Solution for In Vitro Use

This protocol outlines the preparation of a high-concentration stock solution in Dimethyl Sulfoxide (DMSO), suitable for most in vitro applications.

Materials:

- **(Rac)-Zevaquenabant** powder
- Anhydrous/newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- **Weighing:** Accurately weigh the desired amount of **(Rac)-Zevaquenabant** powder.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration. For example, to prepare a 10 mM stock solution, add 1.825 mL of DMSO to 10 mg of **(Rac)-Zevaquenabant**.^[1] It is crucial to use newly opened, anhydrous DMSO as the compound's solubility can be significantly impacted by hygroscopic (water-absorbed) DMSO.^[1]
- **Dissolution:**
 - Vortex the solution thoroughly to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath until it becomes clear.^[1] Gentle heating may also be applied if necessary.
- **Aliquoting and Storage:**
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][5][6]}

Preparation of (Rac)-Zevaquenabant Formulations for In Vivo Use

For animal studies, **(Rac)-Zevaquenabant** can be prepared as a suspension or a clear solution.

This protocol yields a 2.5 mg/mL suspended solution.

Materials:

- **(Rac)-Zevaquenabant**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl in ddH₂O)

Procedure:

- Prepare a 25.0 mg/mL stock solution of **(Rac)-Zevaquenabant** in DMSO as described in the in vitro protocol.
- In a sterile tube, add the components in the following order, ensuring thorough mixing after each addition:
 - 10% DMSO (e.g., 100 µL of the 25.0 mg/mL stock)
 - 40% PEG300 (e.g., 400 µL)
 - 5% Tween-80 (e.g., 50 µL)
 - 45% Saline (e.g., 450 µL)
- Vortex the final mixture thoroughly. The result will be a uniform suspension.^{[1][2]}

This protocol yields a clear solution of at least 2.5 mg/mL.

Materials:

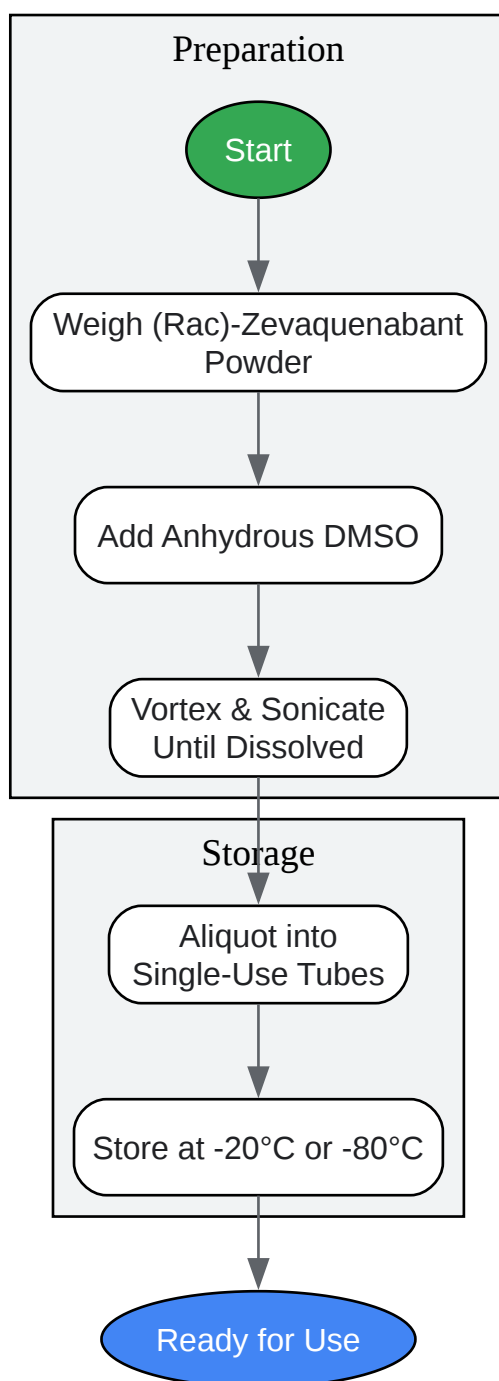
- **(Rac)-Zevaquenabant**
- DMSO
- Corn Oil

Procedure:

- Prepare a 25.0 mg/mL stock solution of **(Rac)-Zevaquenabant** in DMSO.
- Add the components in the following order in a sterile tube, mixing well after each step:
 - 10% DMSO (e.g., 100 μ L of the 25.0 mg/mL stock)
 - 90% Corn Oil (e.g., 900 μ L)
- Mix until a clear solution is obtained.[\[1\]](#)[\[2\]](#)

Visualized Workflows and Signaling Pathways

(Rac)-Zevaquenabant Stock Solution Preparation Workflow

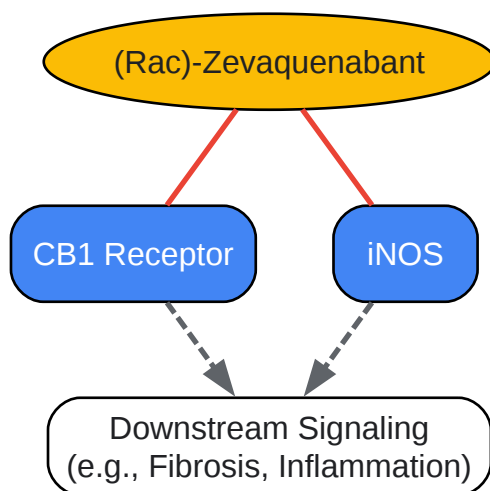


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Caption: Workflow for preparing **(Rac)-Zevaquenabant** DMSO stock solution.

Simplified Signaling Pathway of (Rac)-Zevaquenabant

(Rac)-Zevaquenabant functions by antagonizing the CB1 receptor, which is part of the endocannabinoid system that regulates metabolism and homeostasis.[7] It also inhibits the iNOS enzyme.



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Caption: **(Rac)-Zevaquenabant** inhibits both CB1R and iNOS signaling.

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